

Performance of Allyl lactate in comparison to Allyl acetate

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Compound of Interest

Compound Name: **Allyl lactate**

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A Comparative Performance Guide: **Allyl Lactate** vs. Allyl Acetate

Abstract

This guide provides a detailed comparison of **allyl lactate** and allyl acetate, two allyl esters with applications in polymer synthesis, coatings, and as chemical intermediates. While both share the reactive allyl functional group, the lactate and acetate ester moieties impart distinct physical and chemical properties. This document summarizes their key performance characteristics, presents physical and chemical data in comparative tables, details experimental protocols for their synthesis, and visualizes key chemical processes. The information is intended for researchers, scientists, and professionals in drug development and material science to facilitate informed decisions in compound selection and process design.

Physical and Chemical Properties

Allyl lactate and allyl acetate are colorless liquids with characteristic odors. Their fundamental properties are summarized below. **Allyl lactate**'s higher density and boiling point can be attributed to the presence of the hydroxyl group in the lactate moiety, which can lead to hydrogen bonding.

Property	Allyl Lactate	Allyl Acetate	Reference
Molecular Formula	C ₆ H ₁₀ O ₃	C ₅ H ₈ O ₂	[1][2]
Molar Mass	130.14 g/mol	100.12 g/mol	[1][2]
Appearance	Clear, colorless, mobile liquid	Colorless liquid	[1][2]
Boiling Point	175-176 °C @ 740 mmHg; 79 °C @ 25 mmHg	103-104 °C @ 760 mmHg	[1][2]
Density	1.0452 g/cm ³ @ 20 °C	0.928 g/cm ³ @ 25 °C	[1][2]
Refractive Index	nD ²⁰ 1.4369	nD ²⁰ 1.404	[1][3]
Solubility	Miscible with many organic solvents.	Slightly soluble in water; miscible with alcohol and ether.	[3]

Performance Comparison

Polymerization Reactivity

The primary application where the performance of allyl esters is critically evaluated is in polymerization. Both **allyl lactate** and allyl acetate are challenging monomers for free-radical polymerization. This difficulty arises from a process known as degradative chain transfer, which is characteristic of allyl compounds.

In this process, a growing polymer radical abstracts a hydrogen atom from the methylene group adjacent to the double bond of an allyl monomer. This terminates the kinetic chain and forms a resonance-stabilized allylic radical. This new radical is significantly less reactive and is slow to re-initiate a new polymer chain, leading to low polymerization rates and the formation of low molecular weight polymers or oligomers.

While direct comparative kinetic data for **allyl lactate** and allyl acetate under identical conditions is not readily available in the reviewed literature, extensive studies on allyl acetate confirm its low reactivity. For instance, the degree of polymerization for bulk polymerization of allyl acetate initiated by benzoyl peroxide is typically low, around 13.[4]

The structure of the ester group (lactate vs. acetate) is not expected to significantly alter the fundamental mechanism of degradative chain transfer, as this is dominated by the allylic C-H bonds. However, the hydroxyl group in **allyl lactate** could potentially influence the polymerization kinetics in solution through interactions with the solvent or other monomers. Without direct experimental data, it is hypothesized that both monomers will exhibit similarly low reactivity in homopolymerization.

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Performance as Solvents

Lactate esters, such as ethyl lactate, are recognized as "green solvents" due to their biodegradability, low toxicity, and excellent solvency power.^{[5][6]} They are effective at dissolving a wide range of polymers and resins.^[7] **Allyl lactate**, possessing the lactate structure, is expected to share these favorable solvency characteristics.

Allyl acetate is soluble in many organic solvents like acetone, ethanol, and ether.^{[3][8]} While quantitative solvency data like Kauri-butanol values are not available for a direct comparison, the additional hydroxyl group and increased polarity of **allyl lactate** suggest it may have a different solvency profile, potentially being more effective for more polar substances compared to allyl acetate.

Flavor and Fragrance Profile

In the flavor and fragrance industry, allyl esters are known for their fruity notes. Allyl acetate is described as having a diffusive, pungent, and gassy odor that becomes fruity upon dilution.^[9] ^[10] The broader family of lactate esters, such as ethyl and butyl lactate, are characterized by

mild, buttery, creamy, and fruity notes.[\[11\]](#)[\[12\]](#)[\[13\]](#) While a specific sensory profile for **allyl lactate** is not detailed in the searched literature, it can be inferred that it would likely possess a complex profile combining the sharp, green notes of the allyl group with the creamy, fruity notes characteristic of the lactate moiety.

Experimental Protocols

Synthesis of Allyl Lactate

A robust method for synthesizing **allyl lactate** is via the esterification of lactic acid with an excess of allyl alcohol, using an acid catalyst and azeotropic removal of water.

Materials:

- 85% Lactic Acid (e.g., 635.6 g)
- Benzene (300 ml)
- Concentrated Sulfuric Acid (5 ml)
- Allyl Alcohol (e.g., 1394 g, a 4:1 molar ratio to acid)
- Anhydrous Sodium Acetate (18 g)

Procedure:

- A mixture of lactic acid, benzene, and sulfuric acid is refluxed in a flask equipped with a Dean-Stark trap to remove water and form a lactic acid polymer.[\[1\]](#)
- A large excess of allyl alcohol is added, and reflux is continued to drive the esterification, with the water of reaction being collected in the trap.[\[1\]](#)
- Once the reaction is complete, the acidic catalyst is neutralized with anhydrous sodium acetate to prevent polyester formation during distillation.[\[1\]](#)
- The mixture is distilled under reduced pressure to remove benzene and excess allyl alcohol.
- Finally, pure **allyl lactate** is obtained by fractional distillation under vacuum (e.g., boiling at 56-60 °C / 8 mmHg). A yield of 89-91% can be expected.[\[1\]](#)

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Lactate.
```

Synthesis of Allyl Acetate

Allyl acetate is produced industrially via the gas-phase reaction of propene with acetic acid and oxygen over a palladium catalyst.[\[2\]](#) A laboratory-scale synthesis can be achieved through the esterification of allyl alcohol with acetyl chloride.

Materials:

- Allyl Alcohol
- Acetyl Chloride
- Triethylamine (as an HCl scavenger)
- Dichloromethane (as a solvent)

Procedure:

- Allyl alcohol and acetyl chloride are dissolved in dichloromethane and cooled to approximately -5 °C.

- Triethylamine is added dropwise to the cooled solution. The reaction is exothermic and forms triethylamine hydrochloride as a precipitate.
- The reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure completion.
- The solid precipitate is removed by filtration.
- The filtrate is washed, and the solvent is removed by distillation at atmospheric pressure.
- Pure allyl acetate is then isolated by vacuum distillation.

Conclusion

Allyl lactate and allyl acetate, while both members of the allyl ester family, present a trade-off in properties. Their performance in polymerization is hampered by the common issue of degradative chain transfer, making them unsuitable for producing high molecular weight homopolymers via standard free-radical methods. **Allyl lactate** offers the potential benefits of a "green solvent" profile, characteristic of lactate esters, including good solvency and biodegradability. In contrast, allyl acetate is a more established intermediate, particularly for the production of allyl alcohol. The choice between these two compounds will ultimately depend on the specific application requirements, such as desired polarity, boiling point, and the importance of a renewable chemical profile. Further quantitative studies are needed to directly compare their polymerization kinetics and solvency power to fully elucidate their performance differences.

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